

Application Notes and Protocols for IMS2186: Stability and Storage

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Compound of Interest

Compound Name: IMS2186

Cat. No.: B12420813

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These application notes provide a summary of the known stability and storage conditions for the anti-angiogenic and anti-proliferative compound **IMS2186**. Detailed experimental protocols for stability testing and analysis are provided as representative methodologies based on common practices for homoisoflavonoid compounds, as specific proprietary protocols for **IMS2186** are not publicly available.

Summary of IMS2186 Stability and Storage Conditions

IMS2186 is a fine yellow powder with a molecular weight of 296.33 daltons. It is a nonsteroidal small molecule identified as 3-[1-(3-hydroxy-4-methoxyphenyl)-meth-(E)-ylidene]-6-methyl-chroman-4-one. The available data on its stability and recommended storage are summarized below.

Table 1: Summary of **IMS2186** Stability Data

Form	Storage Condition	Duration	Observations	Source
Bulk Crystalline Powder	Room Temperature	> 6 months	Stable crystalline structure	[1]
Suspension in PBS with 0.5% Carboxymethyl Cellulose	Room Temperature	> 6 months	Stable crystalline structure	[1]
Solid	Room Temperature	≥ 2 years	General supplier information	[2]
Solution in DMSO	-20°C	Not specified	Recommended for long-term storage of stock solutions	

Recommended Storage Conditions

- Solid Form: For long-term storage of the solid compound, it is recommended to store at room temperature or -20°C.[2]
- Stock Solutions: Prepare concentrated stock solutions in a suitable solvent such as DMSO. It is advisable to aliquot the stock solution into single-use volumes and store at -20°C to avoid repeated freeze-thaw cycles, which can lead to degradation.

Experimental Protocols

The following are detailed, representative protocols for assessing the stability of **IMS2186**. These are based on established methodologies for the analysis of flavonoids and homoisoflavonoids.

Protocol 1: Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

This protocol describes a reverse-phase HPLC method for the quantitative analysis of **IMS2186** to assess its purity and detect any degradation products.

1. Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis or Diode Array Detector (DAD).
- C18 reversed-phase analytical column (e.g., 4.6 x 150 mm, 5 µm particle size).
- **IMS2186** reference standard.
- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Formic acid or orthophosphoric acid (analytical grade).
- Methanol (HPLC grade).

2. Chromatographic Conditions (Example):

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution:
 - 0-5 min: 20% B
 - 5-25 min: 20-80% B (linear gradient)
 - 25-30 min: 80% B
 - 30.1-35 min: 20% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Detection Wavelength: 222 nm (based on the maximal UV absorption of **IMS2186**)[1].
- Injection Volume: 10 µL.

3. Standard and Sample Preparation:

- Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **IMS2186** reference standard in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in the mobile phase to construct a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Stability Samples: Dissolve or dilute the **IMS2186** samples (from stability chambers) in methanol to a known concentration within the calibration range.

4. Analysis:

- Inject the working standard solutions to establish a calibration curve.
- Inject the stability samples.
- Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the peak area of **IMS2186**.
- Quantify the amount of **IMS2186** remaining at each time point using the calibration curve.

Protocol 2: Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation pathways and to demonstrate the stability-indicating nature of the analytical method.

1. Preparation of Stock Solution:

- Prepare a 1 mg/mL stock solution of **IMS2186** in methanol.

2. Stress Conditions:

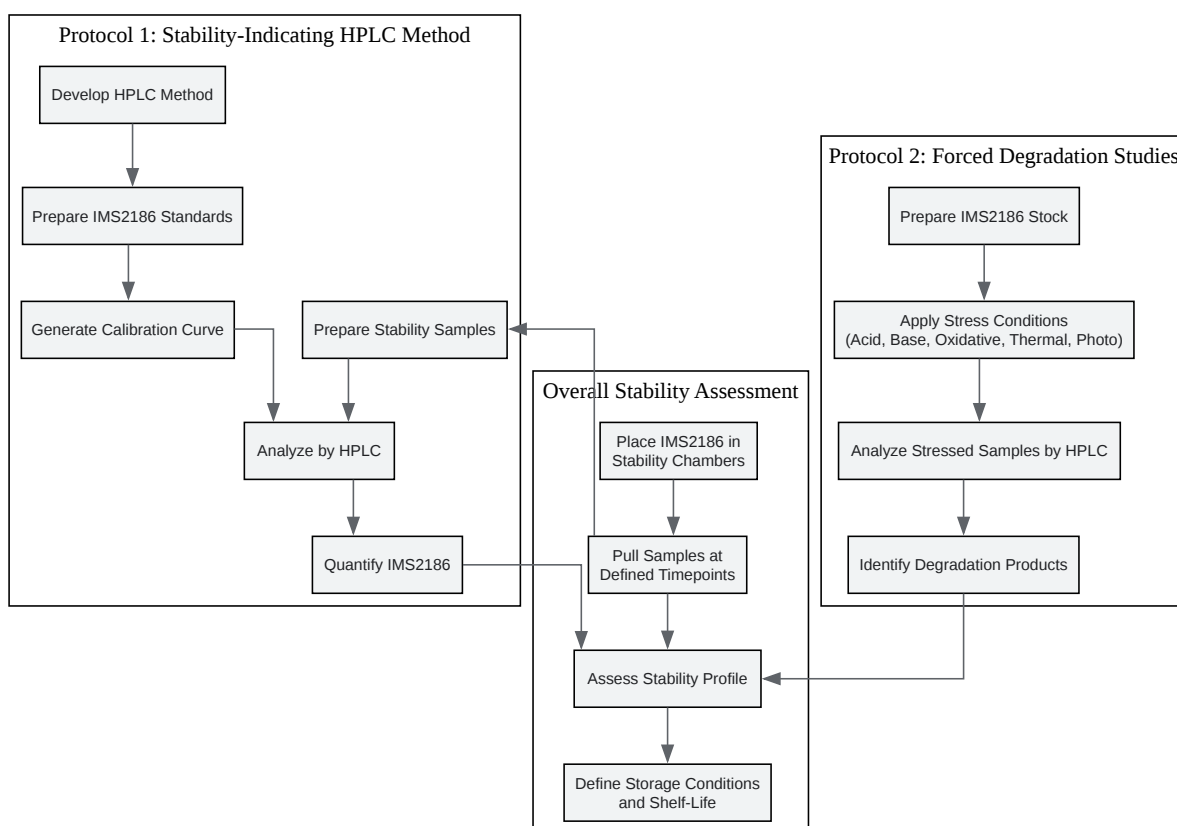
- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl. Incubate at 60°C for 24 hours. Neutralize with 0.1 M NaOH before injection.
- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH. Incubate at 60°C for 4 hours. Neutralize with 0.1 M HCl before injection.
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide. Store at room temperature, protected from light, for 24 hours.
- Thermal Degradation: Store the solid **IMS2186** powder in an oven at 80°C for 48 hours. Dissolve in methanol for analysis.
- Photostability: Expose the solid **IMS2186** powder to UV light (e.g., 254 nm) and visible light in a photostability chamber for a defined period (e.g., as per ICH Q1B guidelines). Dissolve in methanol for analysis.

3. Analysis:

- Analyze the stressed samples using the stability-indicating HPLC method (Protocol 1).
- Analyze a control sample (unstressed **IMS2186**) for comparison.
- The peak purity of the **IMS2186** peak should be assessed using a Diode Array Detector to ensure no co-eluting degradation products.

Visualizations

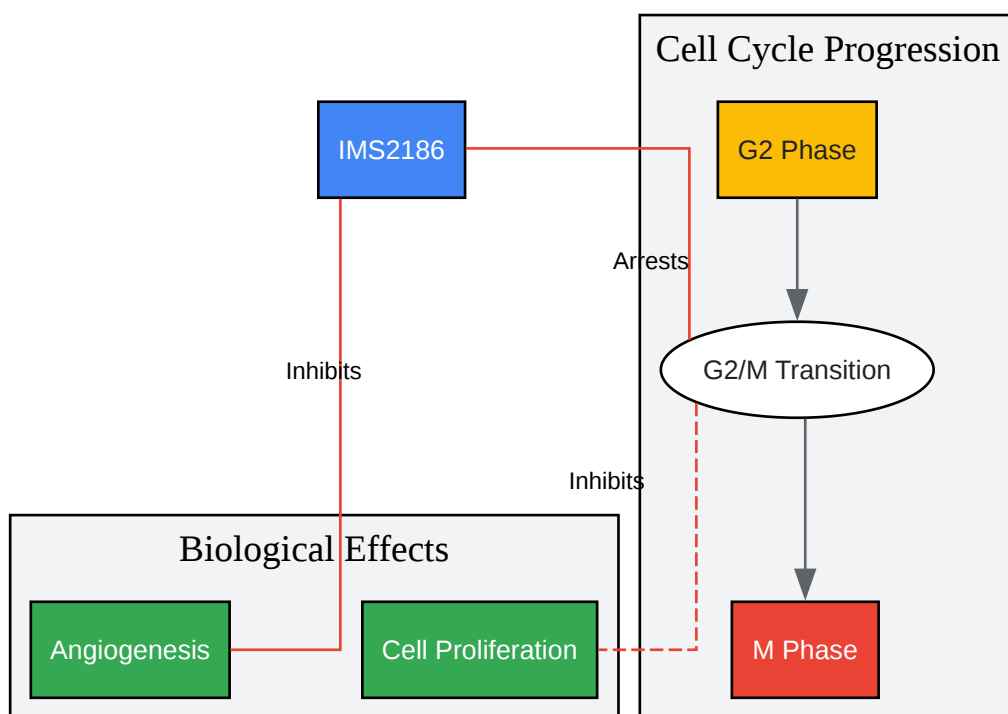
Experimental and Logical Workflows



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Caption: Workflow for **IMS2186** stability assessment.

Signaling Pathway



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Caption: **IMS2186** mechanism of action.

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References

- 1. Validation of the Stability-Indicating HPLC Method for the Major ...: Ingenta Connect [ingentaconnect.com]
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